

Application Note: Chromatographic Separation and Quantification of N-nitroso-desmethyl-cyclobenzaprine

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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Abstract

This application note provides a detailed protocol for the chromatographic separation and quantification of the **N-nitroso-desmethyl-cyclobenzaprine** (NDS-CBP) impurity in cyclobenzaprine drug substances and products. NDS-CBP is a nitrosamine drug substance-related impurity (NDSRI) and a potential genotoxic and carcinogenic compound.[1] Regulatory bodies, including the U.S. Food and Drug Administration (FDA), have set stringent acceptable intake (AI) limits for such impurities, necessitating highly sensitive and specific analytical methods for their detection and quantification.[2] This document outlines two primary analytical approaches: a High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for screening purposes and a more sensitive and specific Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification.

Introduction

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine impurity that can form during the synthesis or storage of cyclobenzaprine, a common muscle relaxant.[1] The presence of nitrosamine impurities in pharmaceutical products is a significant concern due to their potential carcinogenic effects.[3] The FDA has established an acceptable intake limit of 26.5 ng/day for **N-nitroso-desmethyl-cyclobenzaprine**, classifying it as a potent nitrosamine impurity.[2] Consequently, robust and sensitive analytical methods are crucial for monitoring and controlling the levels of this impurity in cyclobenzaprine-containing products to ensure patient safety.[2]

This application note details validated methodologies for the separation and quantification of NDS-CBP, providing researchers and quality control analysts with the necessary protocols to implement in their laboratories.

Experimental Protocols

Sample Preparation

A critical step in the accurate quantification of nitrosamine impurities is the sample preparation, which aims to extract the analyte of interest from the drug matrix while minimizing degradation or the introduction of contaminants.

Materials:

- Cyclobenzaprine API or drug product
- Methanol (HPLC or LC-MS grade)
- Water (HPLC or LC-MS grade)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- 0.22 µm Syringe filters (PVDF or other suitable material)
- Vortex mixer
- Centrifuge

Procedure:

- Standard Preparation:
 - Prepare a stock solution of **N-nitroso-desmethyl-cyclobenzaprine** certified reference standard in methanol at a concentration of 1 mg/mL.
 - Perform serial dilutions of the stock solution with a suitable diluent (e.g., 50:50 methanol:water) to prepare calibration standards at appropriate concentrations.
- Sample Preparation (for Cyclobenzaprine Drug Substance):
 - Accurately weigh approximately 100 mg of the cyclobenzaprine drug substance into a volumetric flask.
 - Dissolve and dilute to volume with the diluent.
 - Vortex for 2 minutes to ensure complete dissolution.
 - Filter the solution through a 0.22 µm syringe filter into an HPLC vial.
- Sample Preparation (for Cyclobenzaprine Drug Product - Tablets):
 - Grind a representative number of tablets to a fine powder.
 - Accurately weigh a portion of the powder equivalent to 100 mg of cyclobenzaprine into a centrifuge tube.
 - Add a suitable volume of diluent, vortex for 5 minutes, and sonicate for 15 minutes to extract the analyte.
 - Centrifuge at 4000 rpm for 10 minutes.[\[4\]](#)
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.

HPLC-UV Method (Screening)

This method is suitable for the initial screening of NDS-CBP at higher concentrations.

Instrumentation:

- HPLC system with a UV-Vis detector

Chromatographic Conditions:

Parameter	Condition
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	See Table 1
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 230 nm ^[5]
Run Time	Approximately 20 minutes

Table 1: HPLC Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
15.0	5	95
17.0	5	95
17.1	95	5
20.0	95	5

LC-MS/MS Method (Quantification)

This method provides high sensitivity and selectivity for the trace-level quantification of NDS-CBP.

Instrumentation:

- UHPLC or HPLC system coupled to a triple quadrupole mass spectrometer.

Chromatographic Conditions:

Parameter	Condition
Column	High-resolution C18 column (e.g., 2.1 x 100 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient	See Table 2
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L

Table 2: LC-MS/MS Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
8.0	5	95
9.0	5	95
9.1	95	5
12.0	95	5

Mass Spectrometry Conditions:

Parameter	Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Precursor Ion (m/z)	To be determined for NDS-CBP (e.g., [M+H] ⁺)
Product Ions (m/z)	To be determined (at least two for confirmation)
Collision Energy	To be optimized
Dwell Time	To be optimized

Note: The specific mass transitions (precursor and product ions) and collision energies for **N-nitroso-desmethyl-cyclobenzaprine** must be determined by infusing a standard solution of the compound into the mass spectrometer.

Data Presentation

The quantitative data obtained from the validation of the LC-MS/MS method should be summarized as shown in the tables below.

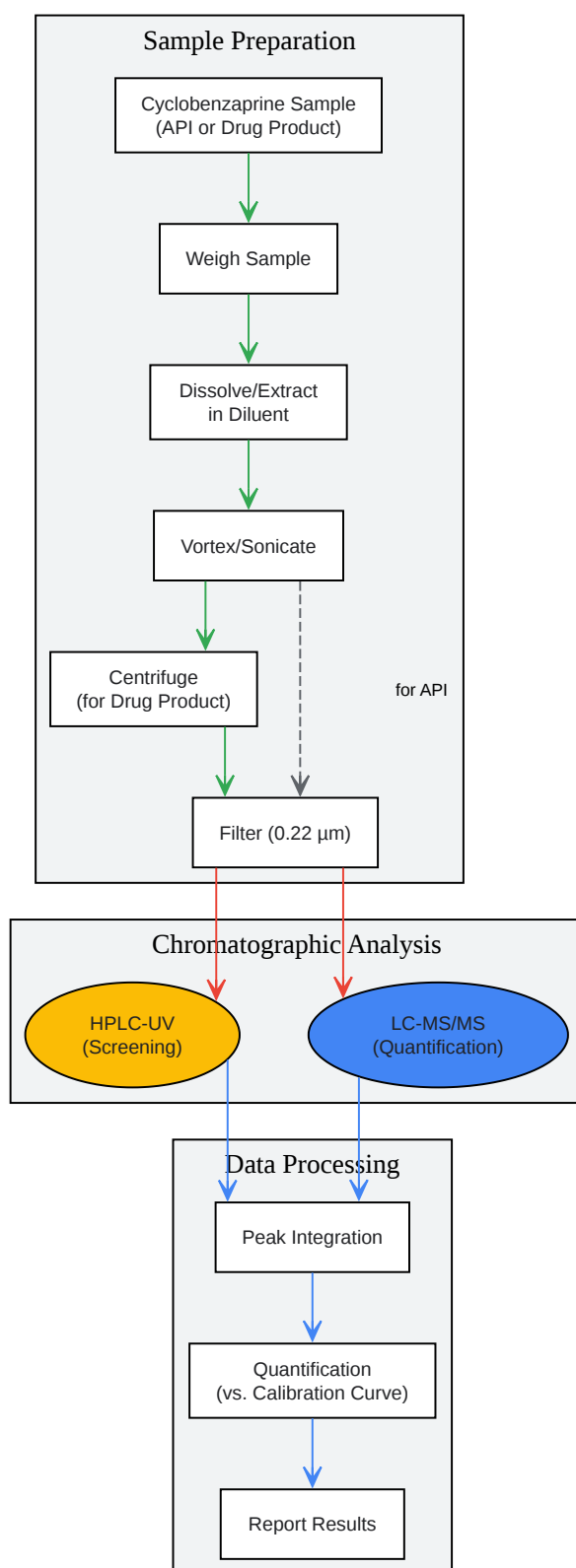
Table 3: Method Validation Parameters

Parameter	Result
Linearity (r ²)	> 0.995
Limit of Detection (LOD)	To be determined (e.g., ng/mL)
Limit of Quantification (LOQ)	To be determined (e.g., ng/mL)
Precision (%RSD)	< 15%
Accuracy (% Recovery)	80-120%

Table 4: Sample Analysis Results

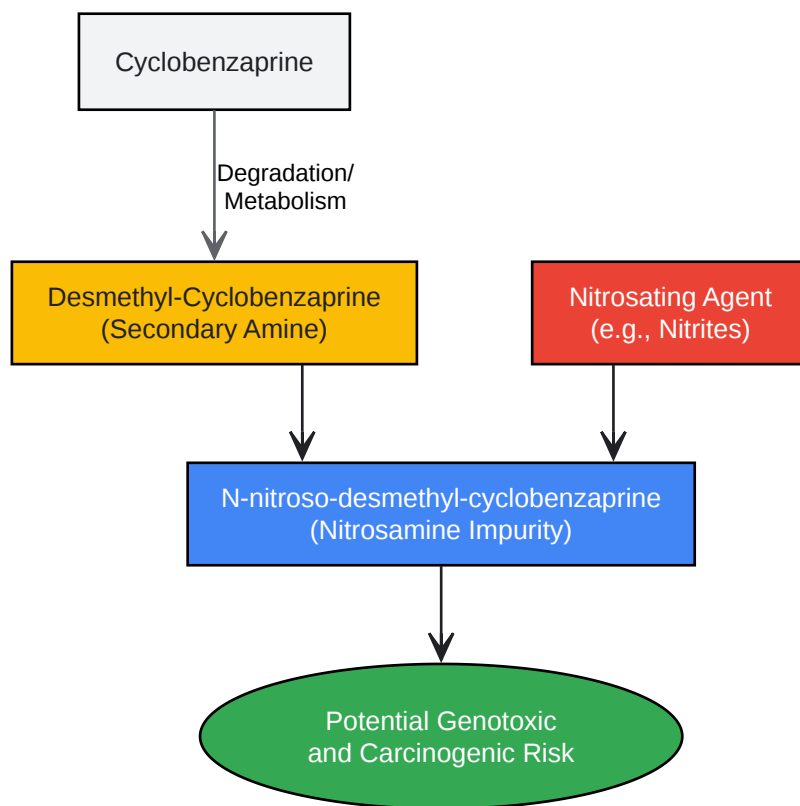
Sample ID	NDS-CBP Concentration (ppm)	Status (Pass/Fail)
Batch 001	< LOQ	Pass
Batch 002	0.05	Pass
Batch 003	0.1	Fail

Visualizations



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Caption: Experimental workflow for the analysis of **N-nitroso-desmethyl-cyclobenzaprine**.



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Caption: Formation pathway of **N-nitroso-desmethyl-cyclobenzaprine**.

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